

C.I. Acid Black 132: A Review of its Toxicological and Safety Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Acid Black 132

Cat. No.: B1172553

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A notable scarcity of publicly available toxicological data for **C.I. Acid Black 132** presents a significant challenge in providing a comprehensive safety assessment. While categorized as a substance of concern in several regulatory and advisory lists, detailed experimental studies outlining its specific toxicological endpoints are largely absent from the public domain.

C.I. Acid Black 132, a chromium complex azo dye, is identified by the CAS number 12219-02-2. Its inclusion in various Restricted Substance Lists (RSLs) suggests a precautionary approach to its use, primarily due to the general hazards associated with azo dyes and the presence of chromium. However, a thorough review of scientific literature and chemical databases reveals a significant lack of specific quantitative toxicological data, such as LD50 (median lethal dose) or NOAEL (No-Observed-Adverse-Effect Level) values.

Summary of Toxicological Concerns

The primary toxicological concerns for **C.I. Acid Black 132** stem from its classification as an azo dye and its chromium content. Azo dyes, as a class of compounds, are known for the potential to undergo reductive cleavage of the azo bond ($-N=N-$), which can lead to the formation of aromatic amines. Some of these aromatic amines are known or suspected carcinogens.

While no specific studies on the metabolism of **C.I. Acid Black 132** were found, the potential for the release of toxic or carcinogenic aromatic amines is a significant consideration in its safety profile.^[1] Furthermore, as a chromium-containing dye, the potential for chromium to be released into the environment is another area of concern, although premetallized dyes are

generally considered to have reduced chromium discharge compared to older dyeing methods.
[1]

Several regulatory and advisory bodies have placed **C.I. Acid Black 132** on lists of restricted or declarable substances, often with classifications indicating potential carcinogenicity. For instance, it has been classified as "Carcinogenicity 2 H351" (Suspected of causing cancer) in some contexts. However, the specific experimental data supporting these classifications are not readily available.

Data Presentation

Due to the absence of specific quantitative toxicological data for **C.I. Acid Black 132** in the public domain, a detailed data table as requested cannot be constructed. The following table summarizes the available qualitative information.

Toxicological Endpoint	Finding for C.I. Acid Black 132	General Information for Azo Dyes
Acute Toxicity	No data available.	Varies widely depending on the specific dye.
Skin Corrosion/Irritation	No data available.	Some azo dyes can be skin irritants.
Eye Irritation	No data available.	Some azo dyes can cause eye irritation.
Skin Sensitization	No data available.	Some azo dyes are known skin sensitizers.
Genotoxicity/Mutagenicity	No data available.	Some azo dyes and their breakdown products (aromatic amines) are genotoxic.
Carcinogenicity	Listed as a potential carcinogen (e.g., Carcinogenicity 2 H351) in some restricted substance lists, but without publicly available supporting studies.	Some azo dyes can be metabolized to carcinogenic aromatic amines.
Reproductive Toxicity	No data available.	Data is specific to individual dyes.
Repeated Dose Toxicity	No data available.	Data is specific to individual dyes.

Experimental Protocols

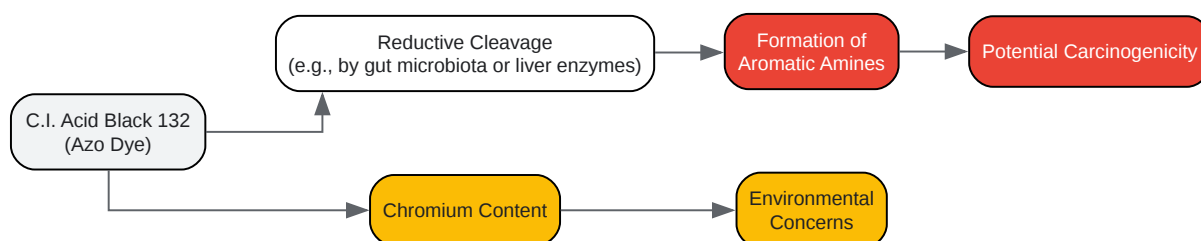
Detailed experimental protocols for toxicological studies specifically on **C.I. Acid Black 132** are not available in the public domain. Standardized OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for such studies. For reference, some of the relevant OECD test guidelines would include:

- Acute Oral Toxicity: OECD Test Guideline 420, 423, or 425

- Acute Dermal Toxicity: OECD Test Guideline 402
- Acute Inhalation Toxicity: OECD Test Guideline 403
- Skin Irritation/Corrosion: OECD Test Guideline 439 (In Vitro) or 404 (In Vivo)
- Eye Irritation/Corrosion: OECD Test Guideline 492 (In Vitro) or 405 (In Vivo)
- Skin Sensitization: OECD Test Guideline 442C, 442D, or 442E (In Vitro) or 429 (In Vivo)
- Mutagenicity: OECD Test Guideline 471 (Bacterial Reverse Mutation Test - Ames test)
- Carcinogenicity: OECD Test Guideline 451

Visualizations

Given the lack of specific mechanistic data for **C.I. Acid Black 132**, a generalized logical relationship diagram illustrating the primary toxicological concern for azo dyes is provided below.



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General toxicological concern pathway for azo dyes.

Conclusion

The safety profile of **C.I. Acid Black 132** is largely inferred from its chemical class (azo dye) and composition (chromium complex) rather than from direct, substance-specific toxicological data. The consistent inclusion of this dye in restricted substance lists highlights a precautionary approach within the industry. For a comprehensive risk assessment, detailed toxicological

studies conducted according to internationally recognized guidelines would be necessary. Professionals in drug development and research should exercise caution and consider the potential hazards associated with azo dyes and chromium when handling or considering the use of **C.I. Acid Black 132**. The significant data gap for this substance underscores the need for further research to adequately characterize its safety profile.

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References

- 1. ACID BLACK 132 | 12219-02-2 | Benchchem [benchchem.com]
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